

"spectroscopic data of 2-(Chloromethyl)-2-methyloxane"

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Compound of Interest

Compound Name: 2-(Chloromethyl)-2-methyloxane

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An In-depth Technical Guide to the Spectroscopic Characterization of 2-(Chloromethyl)-2-methyloxane

This guide provides a comprehensive analysis of the spectroscopic data for **2-(Chloromethyl)-2-methyloxane** (CAS No. 598-09-4), a key reactive intermediate in organic synthesis. The structural elucidation of this epoxide is paramount for its effective use in research and drug development. This document details the expected data from Nuclear Magnetic Resonance (^1H and ^{13}C NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), offering insights into the interpretation of this data and the experimental protocols for its acquisition.

Molecular Structure and Chemical Identity

2-(Chloromethyl)-2-methyloxane, with the molecular formula $\text{C}_4\text{H}_7\text{ClO}$ and a molecular weight of 106.55 g/mol, is a chiral molecule containing a strained three-membered oxirane ring.^{[1][2][3]} Its reactivity is largely dictated by the electrophilic nature of the epoxide ring and the presence of a primary alkyl chloride.^[3] Accurate spectroscopic analysis is crucial to confirm its structure and purity before its use in subsequent chemical reactions.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of **2-(Chloromethyl)-2-methyloxane**.

¹H NMR Spectroscopy

The proton NMR spectrum provides information on the number of different types of protons and their connectivity. For **2-(Chloromethyl)-2-methyloxane**, three distinct signals are expected.

Table 1: Predicted ¹H NMR Chemical Shifts and Multiplicities

Protons	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
Methyl (CH ₃)	~1.4	Singlet (s)	3H
Methylene (CH ₂) of oxirane	~2.6 and ~2.8	Doublets (d)	2H
Methylene (CH ₂) of chloromethyl	~3.5	Singlet (s)	2H

- **Expertise & Experience:** The two protons on the oxirane ring are diastereotopic due to the adjacent chiral center. This means they are chemically non-equivalent and are expected to appear as two distinct signals, likely doublets, due to geminal coupling. The singlet for the methyl group is indicative of its attachment to a quaternary carbon. The downfield shift of the chloromethyl protons is a direct result of the deshielding effect of the adjacent electronegative chlorine atom.[\[4\]](#)

¹³C NMR Spectroscopy

The ¹³C NMR spectrum reveals the number of chemically distinct carbon environments in the molecule.

Table 2: Predicted ¹³C NMR Chemical Shifts

Carbon	Predicted Chemical Shift (δ , ppm)
Methyl (CH_3)	~20-25
Methylene (CH_2) of chloromethyl	~45-50
Methylene (CH_2) of oxirane	~50-55
Quaternary Carbon of oxirane	~55-60

- Expertise & Experience: The presence of four distinct signals in the ^{13}C NMR spectrum confirms the four unique carbon environments in **2-(Chloromethyl)-2-methyloxane**.^[4] The quaternary carbon and the carbon of the oxirane methylene group are shifted downfield due to the influence of the ring strain and the electronegative oxygen atom. The carbon of the chloromethyl group is also significantly deshielded by the chlorine atom.^[5]

Experimental Protocol: NMR Data Acquisition

- Sample Preparation: Dissolve approximately 10-20 mg of **2-(Chloromethyl)-2-methyloxane** in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3) in a standard 5 mm NMR tube.
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.
- ^1H NMR Acquisition:
 - Acquire the spectrum at room temperature.
 - Use a standard pulse sequence (e.g., zg30).
 - Set a spectral width of approximately 16 ppm.
 - Employ a relaxation delay of at least 1 second.
 - Acquire a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Acquire the spectrum using a proton-decoupled pulse sequence.

- Set a spectral width of approximately 240 ppm.
- Use a longer relaxation delay (e.g., 2-5 seconds) to ensure proper relaxation of quaternary carbons.
- Acquire a larger number of scans (e.g., 1024 or more) due to the lower natural abundance of ^{13}C .
- Data Processing: Process the acquired Free Induction Decay (FID) with an appropriate window function (e.g., exponential multiplication) and perform a Fourier transform. Phase and baseline correct the resulting spectrum. Calibrate the chemical shifts using the residual solvent peak or an internal standard like tetramethylsilane (TMS).

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the key functional groups present in a molecule.

Table 3: Characteristic IR Absorption Bands

Functional Group	Wavenumber (cm^{-1})	Description
C-H (alkyl)	2850-3000	Stretching vibrations
C-O-C (epoxide)	1250-1270	Asymmetric stretching
C-O-C (epoxide)	830-950	Symmetric ring stretching ("ring breathing")
C-Cl (alkyl halide)	650-850	Stretching vibration

- Trustworthiness: The combination of a strong C-O-C stretching band, characteristic of the oxirane ring, and a distinct C-Cl stretching band provides a self-validating system for the presence of both the epoxide and chloromethyl functionalities.^[4] The absence of a broad absorption around $3200\text{-}3600\text{ cm}^{-1}$ confirms the absence of hydroxyl groups, which could be present as impurities from the synthesis.

Experimental Protocol: IR Data Acquisition

- **Sample Preparation:** For a liquid sample like **2-(Chloromethyl)-2-methyloxane**, a thin film can be prepared by placing a drop of the neat liquid between two salt plates (e.g., NaCl or KBr).
- **Instrumentation:** Use a Fourier Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:**
 - Record a background spectrum of the clean salt plates.
 - Place the sample-loaded plates in the spectrometer.
 - Acquire the sample spectrum over a range of 4000 to 400 cm^{-1} .
 - Co-add a sufficient number of scans (e.g., 16 or 32) to obtain a high-quality spectrum.
- **Data Processing:** The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

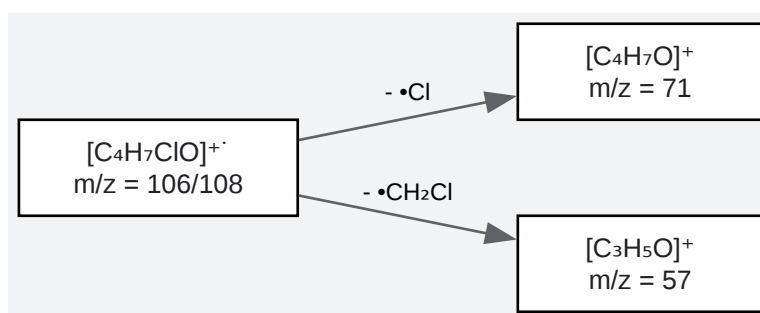
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, further confirming its identity.

Table 4: Expected Mass Spectrometry Fragmentation

m/z	Ion	Comments
106/108	$[M]^+$	Molecular ion peak, showing the characteristic 3:1 isotopic pattern for chlorine.
71	$[M - Cl]^+$	Loss of a chlorine radical.
57	$[M - CH_2Cl]^+$	Loss of the chloromethyl radical.
43	$[C_3H_7]^+$	A common alkyl fragment.

- **Authoritative Grounding:** The presence of the molecular ion peak at m/z 106 and its isotopic partner at m/z 108 in an approximate 3:1 ratio is definitive evidence for the presence of one chlorine atom in the molecule. The fragmentation pattern, including the loss of the chlorine atom or the chloromethyl group, is consistent with the known fragmentation pathways of alkyl halides and epoxides.[4]

Visualizing Fragmentation



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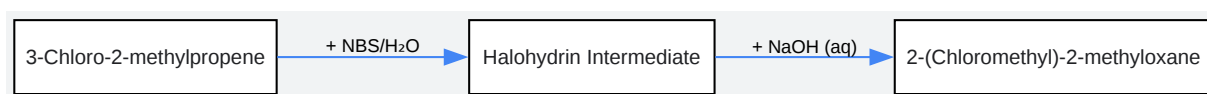
Caption: Key fragmentation pathways of **2-(Chloromethyl)-2-methyloxane**.

Experimental Protocol: Mass Spectrometry Data Acquisition

- **Sample Introduction:** Introduce a dilute solution of the sample in a volatile solvent (e.g., methanol or acetonitrile) into the mass spectrometer via direct infusion or through a gas chromatography (GC-MS) or liquid chromatography (LC-MS) system. GC-MS is well-suited for this volatile compound.[6]
- **Ionization:** Use Electron Ionization (EI) at 70 eV for GC-MS, which will induce fragmentation and is ideal for structural elucidation.
- **Mass Analysis:** Scan a mass range of m/z 40 to 200 to ensure capture of the molecular ion and significant fragments.
- **Data Analysis:** Identify the molecular ion peak and analyze the isotopic pattern. Propose structures for the major fragment ions observed in the spectrum.

Synthesis Context for Analytical Samples

Understanding the synthetic route of **2-(Chloromethyl)-2-methyloxane** is beneficial for anticipating potential impurities. A common laboratory synthesis involves the epoxidation of 3-chloro-2-methylpropene.[4]



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Caption: Synthesis of **2-(Chloromethyl)-2-methyloxane**.

- Trustworthiness: This two-step process can potentially leave unreacted starting material or the halohydrin intermediate in the final product. The spectroscopic methods described herein are crucial for confirming the complete conversion to the desired epoxide and for assessing its purity.

Conclusion

The structural confirmation of **2-(Chloromethyl)-2-methyloxane** is reliably achieved through the synergistic use of NMR, IR, and mass spectrometry. ^1H and ^{13}C NMR provide the definitive carbon-hydrogen framework. IR spectroscopy offers rapid confirmation of the essential epoxide and alkyl chloride functional groups. Mass spectrometry verifies the molecular weight and provides structural insights through predictable fragmentation patterns. This multi-technique approach ensures a self-validating system for the identity and purity of this versatile synthetic intermediate, which is essential for its successful application in research and development.

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